

Application Note: Quantification of Jasminoside using HPLC-UV

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Compound of Interest

Compound Name: *Jasminoside*

Cat. No.: *B15594184*

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Introduction

Jasminoside is a secoiridoid glycoside found in various species of the genus *Jasminum*. These compounds are of significant interest to researchers in the fields of phytochemistry and drug development due to their potential biological activities. This application note describes a robust High-Performance Liquid Chromatography (HPLC) method coupled with Ultraviolet (UV) detection for the quantitative analysis of **Jasminoside** in plant extracts and other matrices. The method is suitable for quality control, stability studies, and pharmacokinetic analysis.

Principle

The method utilizes reversed-phase chromatography to separate **Jasminoside** from other components in the sample matrix. A C18 column is used as the stationary phase, and a gradient elution with a mobile phase consisting of acetonitrile and water (with a formic acid modifier to improve peak shape and resolution) is employed. The quantification is achieved by monitoring the UV absorbance at the wavelength of maximum absorption for **Jasminoside** and comparing the peak area to that of a certified reference standard.

Experimental Protocols

Materials and Reagents

- **Jasminoside** reference standard ($\geq 98\%$ purity)
- Acetonitrile (HPLC grade)
- Water (HPLC grade or Milli-Q)
- Formic acid (analytical grade)
- Methanol (HPLC grade, for sample extraction)
- Plant material (e.g., dried leaves of *Jasminum* sp.)

Instrumentation and Chromatographic Conditions

- HPLC System: A system equipped with a gradient pump, autosampler, column oven, and a UV-Vis or Diode Array Detector (DAD).
- Column: C18 reversed-phase column (e.g., 4.6 x 250 mm, 5 μ m particle size).
- Mobile Phase:
 - A: 0.1% Formic acid in Water (v/v)
 - B: Acetonitrile
- Gradient Elution:

Time (min)	% A	% B
0.0	90	10
20.0	60	40
25.0	40	60
30.0	90	10

| 35.0 | 90 | 10 |

- Flow Rate: 1.0 mL/min
- Column Temperature: 30 °C
- Injection Volume: 10 µL
- Detection Wavelength: 238 nm

Preparation of Standard Solutions

- Stock Solution (1000 µg/mL): Accurately weigh 10 mg of **Jasminoside** reference standard and dissolve it in 10 mL of methanol in a volumetric flask.
- Working Standard Solutions: Prepare a series of working standard solutions by serially diluting the stock solution with the mobile phase (initial conditions: 90% A, 10% B) to obtain concentrations ranging from 1 to 100 µg/mL. These will be used to construct the calibration curve.

Sample Preparation (from Plant Material)

- Grinding: Grind the dried plant material to a fine powder.
- Extraction: Accurately weigh 1.0 g of the powdered plant material and place it in a flask. Add 50 mL of methanol and perform ultrasonication for 30 minutes at room temperature.
- Filtration: Filter the extract through a 0.45 µm syringe filter into an HPLC vial.

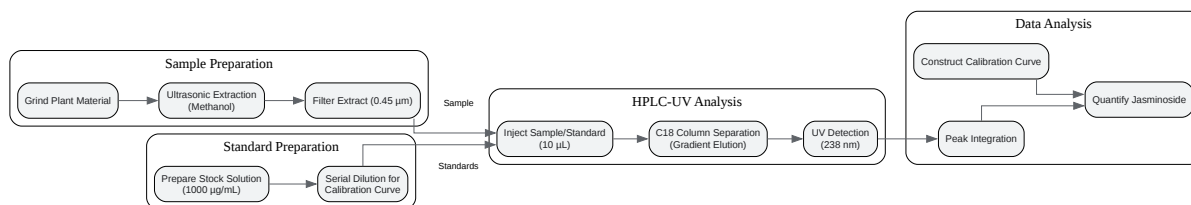
Method Validation Summary

The described HPLC-UV method should be validated according to the International Council for Harmonisation (ICH) guidelines. The following table summarizes the typical performance characteristics expected for this type of method.

Parameter	Specification
Linearity (R^2)	≥ 0.999
Range	1 - 100 $\mu\text{g/mL}$
Limit of Detection (LOD)	$\sim 0.2 \mu\text{g/mL}$
Limit of Quantification (LOQ)	$\sim 0.6 \mu\text{g/mL}$
Accuracy (Recovery)	98 - 102%
Precision (RSD%)	
- Intra-day	$\leq 2.0\%$
- Inter-day	$\leq 2.0\%$
Specificity	No interfering peaks at the retention time of Jasminoside.
Robustness	The method should be robust to small, deliberate variations in flow rate ($\pm 0.1 \text{ mL/min}$), column temperature ($\pm 2 \text{ }^\circ\text{C}$), and mobile phase composition ($\pm 2\%$).

Visualizations

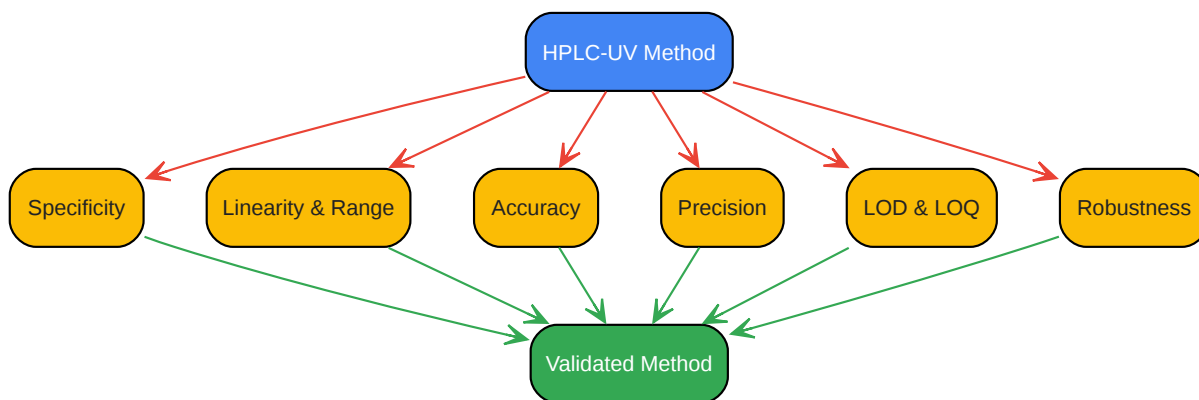
Experimental Workflow



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Caption: Workflow for the quantification of **Jasminoside**.

Logical Relationship of Method Validation



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Caption: Key parameters for HPLC method validation.

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